

Application Notes and Protocols: Selective Oxidation of Olefins with Bis(triphenylsilyl)chromate

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Compound of Interest

Compound Name: *Bis(triphenylsilyl)chromate*

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Introduction

Bis(triphenylsilyl)chromate, $[(C_6H_5)_3SiO]_2CrO_2$, is a chromium(VI) reagent notable for its applications in the oxidative cleavage of olefins and as a catalyst in ethylene polymerization.[1] [2] Its bulky triphenylsilyl groups render it soluble in many organic solvents, and it offers an alternative to other chromium-based oxidants.[3] While the term "selective oxidation" can encompass a variety of transformations such as epoxidation and allylic oxidation, the primary and well-documented utility of **bis(triphenylsilyl)chromate** in the context of olefin functionalization is oxidative cleavage. This document provides detailed protocols for the preparation and use of this reagent, summarizes its known reactivity with olefins, and discusses the mechanistic aspects of the transformation.

Applications

The primary applications of **bis(triphenylsilyl)chromate** in organic synthesis and polymer chemistry include:

- **Oxidative Cleavage of Olefins:** The reagent cleaves carbon-carbon double bonds to yield corresponding aldehydes and ketones. This can be a useful synthetic tool for the

degradation of larger molecules or the synthesis of carbonyl-containing compounds from olefin precursors.

- Ethylene Polymerization: **Bis(triphenylsilyl)chromate** is also known to catalyze the polymerization of ethylene.[4]

It is important to note that while many chromium(VI) reagents are known for a variety of oxidative transformations, the use of **bis(triphenylsilyl)chromate** for selective epoxidation or allylic oxidation of olefins is not well-documented in the reviewed literature. For these transformations, other reagents and catalytic systems are generally preferred.[5]

Data Presentation

The following table summarizes the reported outcomes of the reaction of **bis(triphenylsilyl)chromate** with various olefin substrates. Due to the limited systematic studies available, the data is based on representative examples found in the literature.

Substrate	Reaction Conditions	Products	Notes
Cyclohexene	CCl ₄ , sealed tube, 5 days	Oxidative cleavage products	The primary reaction is the cleavage of the double bond.
Styrene	CCl ₄ , reflux, 24 hr	Benzaldehyde, Formaldehyde	Demonstrates the cleavage of a terminal double bond.
trans-Stilbene	CCl ₄ , reflux	Benzaldehyde	Cleavage of an internal, symmetrically substituted double bond.

Experimental Protocols

Caution: Chromium(VI) compounds are toxic and carcinogenic.[6][7] All manipulations should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn.

Protocol 1: Preparation of Bis(triphenylsilyl)chromate

This protocol is adapted from the literature and provides a method for the synthesis of the reagent.

Materials:

- Triphenylsilanol
- Chromium trioxide (CrO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Carbon tetrachloride (CCl_4)
- Heptane

Procedure:

- In a light-tight flask, combine triphenylsilanol (0.054 mol), chromium trioxide (0.15 mol), and anhydrous magnesium sulfate (5.0 g) in 450 mL of carbon tetrachloride.
- Shake the mixture at room temperature for 24 hours.
- Filter the red-orange mixture to remove the solid residues.
- Evaporate the carbon tetrachloride from the filtrate under reduced pressure.
- Recrystallize the resulting dark residue from hot heptane to obtain orange needles of **bis(triphenylsilyl)chromate**.
- The reported melting point is 159 °C (with decomposition).^[4]

Protocol 2: General Procedure for the Oxidative Cleavage of Olefins

This protocol provides a general method for the reaction of **bis(triphenylsilyl)chromate** with an olefin, using cyclohexene as an example.

Materials:

- **Bis(triphenylsilyl)chromate**
- Olefin substrate (e.g., cyclohexene)
- Carbon tetrachloride (CCl₄)

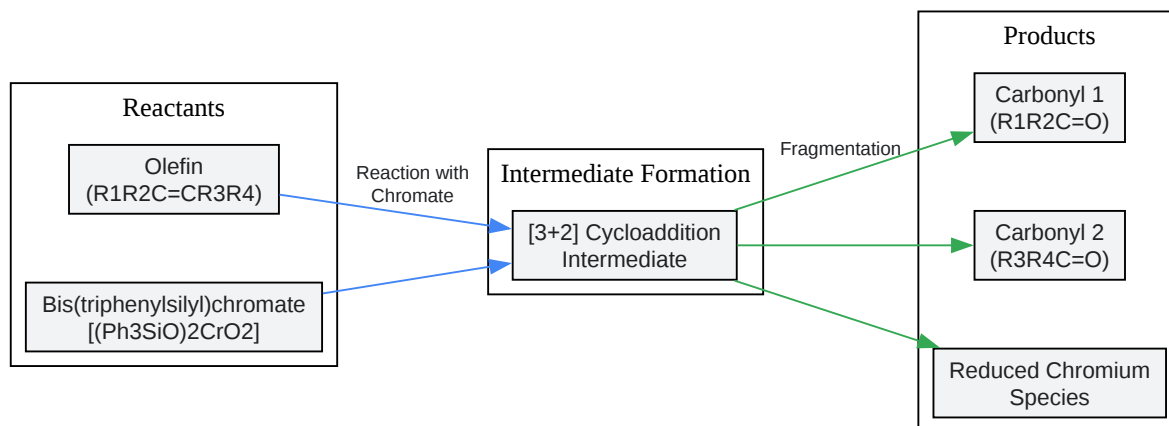
Procedure:

- In a sealed tube, dissolve **bis(triphenylsilyl)chromate** (5.05 mmol) in 5 mL of carbon tetrachloride.
- Add the olefin substrate (e.g., cyclohexene, 12.9 mmol) to the solution.
- Seal the tube and agitate the reaction mixture for a period of up to 5 days at room temperature. Reaction times may vary depending on the substrate.
- Upon completion of the reaction, the mixture can be worked up by centrifugation to remove the reduced chromium species.
- The supernatant containing the organic products can then be analyzed and purified by standard methods such as chromatography.

Mandatory Visualization

Proposed Reaction Mechanism for Oxidative Cleavage

The mechanism for the oxidative cleavage of olefins by chromium(VI) reagents is believed to proceed through the formation of a chromate ester intermediate.^[8] This is followed by a rearrangement and fragmentation to yield the carbonyl products.

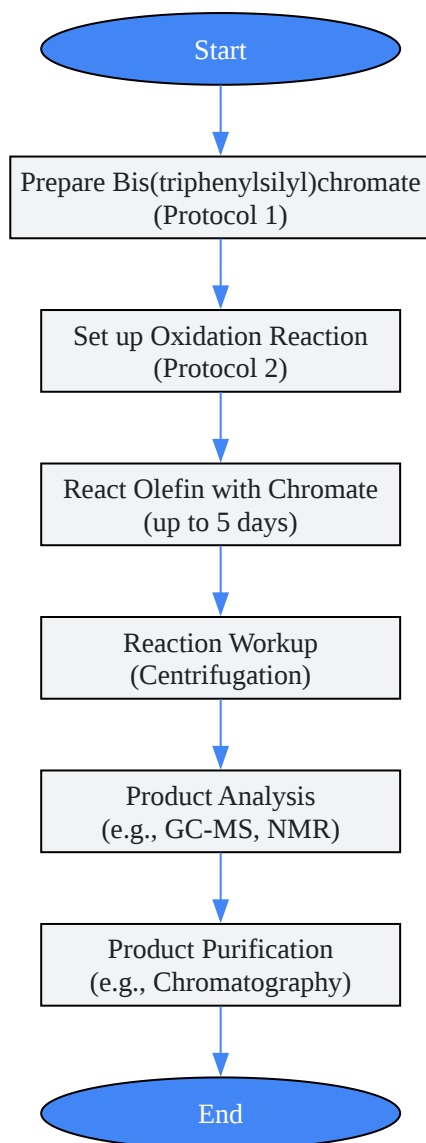


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Caption: Proposed workflow for the oxidative cleavage of an olefin by **bis(triphenylsilyl)chromate**.

Experimental Workflow for Olefin Oxidation

The following diagram illustrates the general laboratory workflow for carrying out the selective oxidation of an olefin using **bis(triphenylsilyl)chromate**.



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Caption: General experimental workflow for olefin oxidation using **bis(triphenylsilyl)chromate**.

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